

Application Notes and Protocols for p53 Activator 10 In Vitro

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Compound of Interest

Compound Name: p53 Activator 10

Cat. No.: B15583507

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Introduction

The tumor suppressor protein p53 plays a critical role in preventing cancer formation, earning it the title "guardian of the genome."^[1] Mutations in the TP53 gene are the most frequent genetic alterations in human cancers, often leading to a loss of its tumor-suppressive functions. The Y220C mutation is a common hotspot mutation in the p53 protein that results in a structurally unstable protein, rendering it inactive.^{[1][2]} **p53 Activator 10** is a small molecule compound specifically designed to target and reactivate the p53-Y220C mutant protein.^[3] This document provides detailed application notes and protocols for the in vitro use of **p53 Activator 10**.

Mechanism of Action: The Y220C mutation creates a druggable surface pocket on the p53 protein.^{[1][2]} **p53 Activator 10** is designed to bind to this crevice, stabilizing the mutant p53 protein and restoring its wild-type conformation.^[1] This reactivation of p53's structure allows it to resume its normal functions, including transcriptional activation of target genes involved in cell cycle arrest and apoptosis, thereby inhibiting the growth of cancer cells harboring the p53-Y220C mutation.^{[4][5]}

Data Presentation

While specific quantitative data for **p53 Activator 10** is not extensively published, the following table provides a template for summarizing expected experimental outcomes based on the

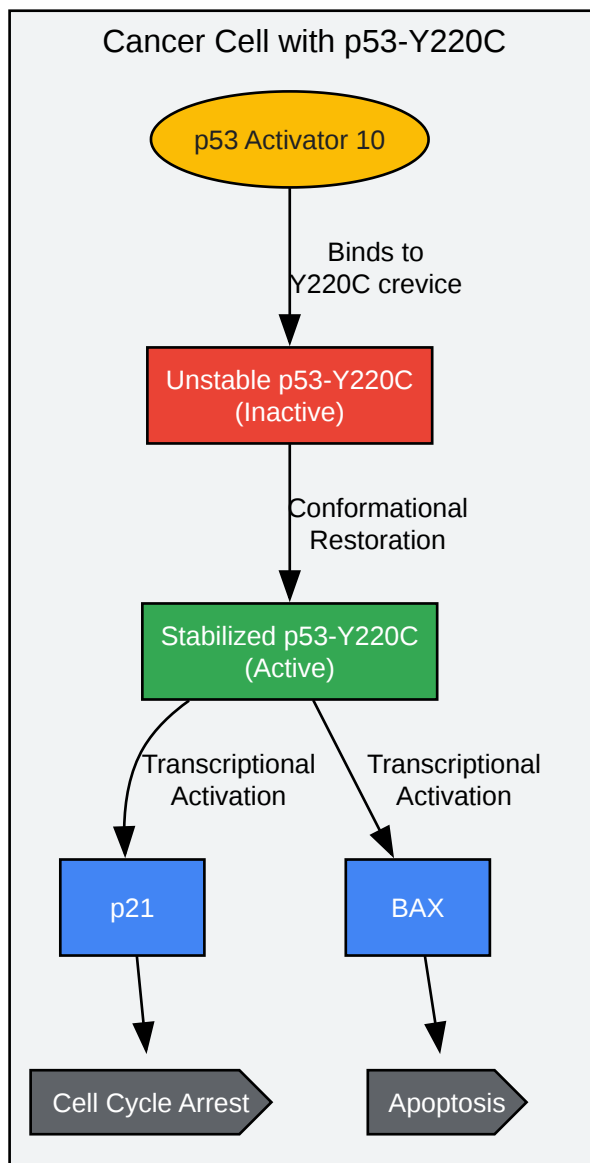
activity of other p53-Y220C activators. Researchers should generate their own dose-response curves to determine the precise values for their experimental system.

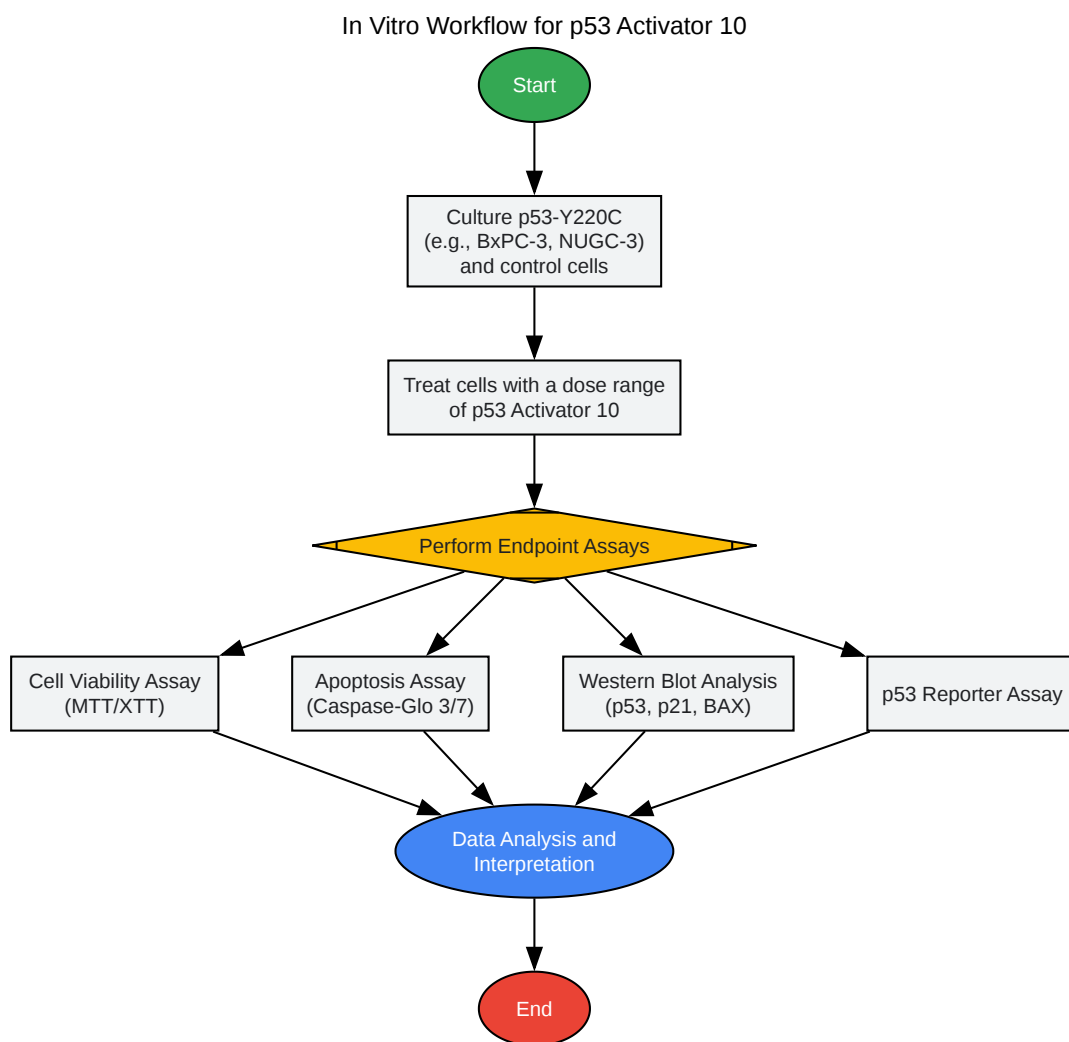
Assay	Cell Line	Parameter	Example Value (with p53-Y220C Activator)	Purpose
Cell Viability (MTT/XTT)	BxPC-3 (p53-Y220C)	IC50	1-10 μ M	To determine the concentration that inhibits cell growth by 50%.
Cell Viability (MTT/XTT)	p53-null or WT p53 cell line	IC50	> 50 μ M	To assess the selectivity of the compound for p53-Y220C expressing cells.
Apoptosis (Caspase-Glo 3/7)	NUGC-3 (p53-Y220C)	EC50	0.5-5 μ M	To determine the concentration that induces 50% of the maximal apoptotic response.
p53-dependent Reporter Assay	BxPC-3 (p53-Y220C)	EC50	0.1-1 μ M	To quantify the reactivation of p53's transcriptional activity.

Signaling Pathway

The following diagram illustrates the proposed signaling pathway of **p53 Activator 10** in a p53-Y220C mutant cancer cell.

p53 Activator 10 Signaling Pathway





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